

AICAR's Crossroads: A Comparative Guide to its Interaction with Cellular Signaling Pathways

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Compound of Interest

Compound Name: **5-Aminoimidazole-4-carboxamide**

Cat. No.: **B1664886**

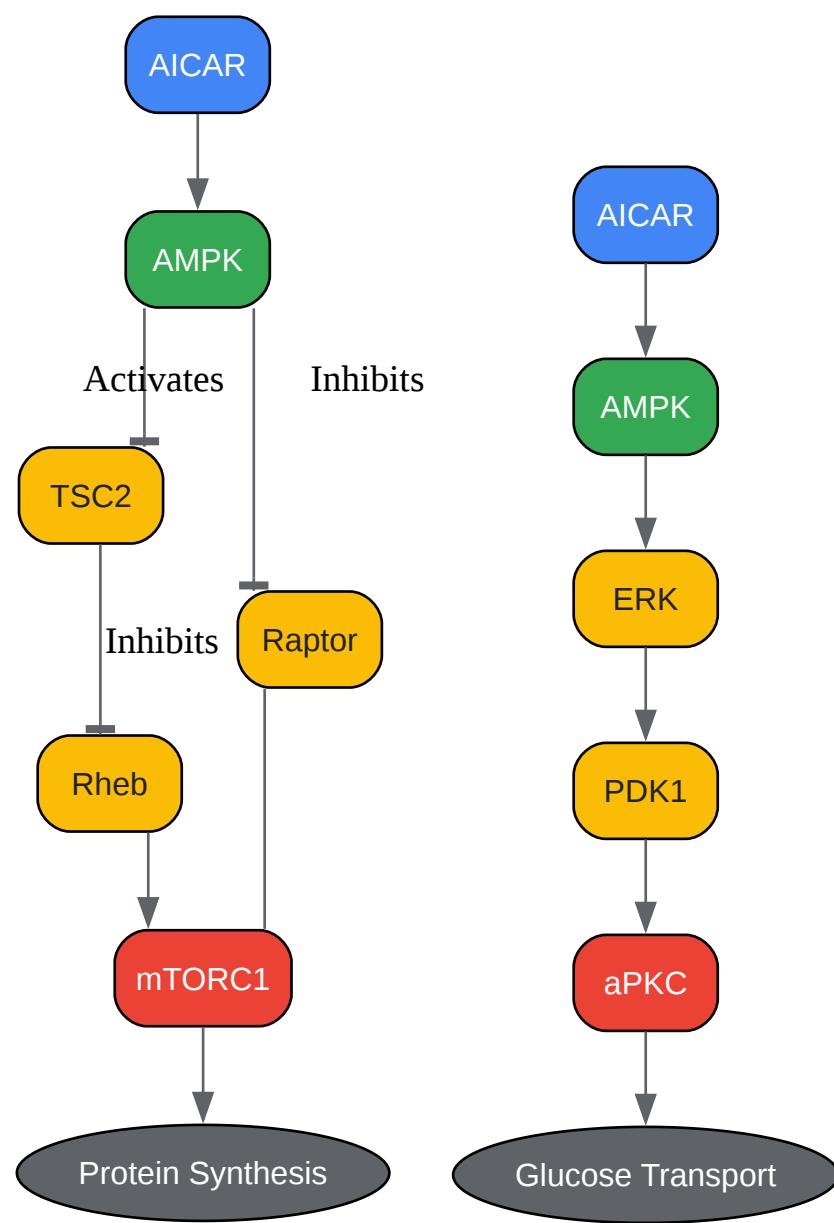
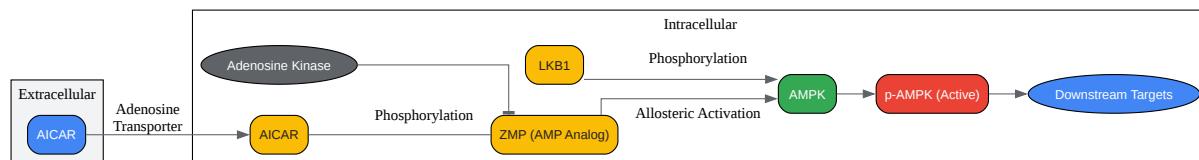
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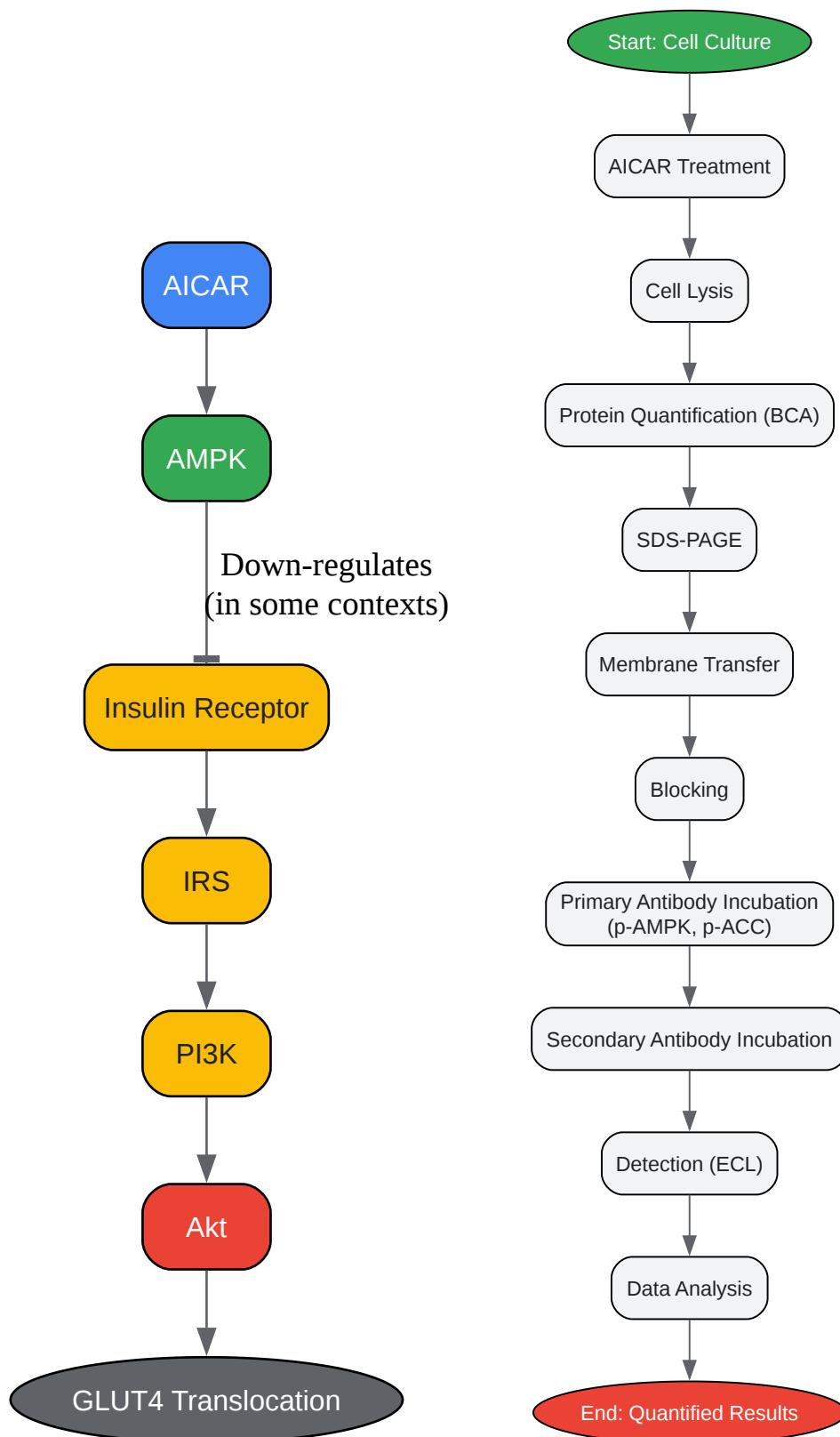
For Researchers, Scientists, and Drug Development Professionals

5-Aminoimidazole-4-carboxamide ribonucleoside (AICAR) is a widely utilized cell-permeable adenosine analog that, upon intracellular phosphorylation to ZMP, acts as a potent activator of AMP-activated protein kinase (AMPK), a central regulator of cellular energy homeostasis.^[1] This activation positions AICAR as a critical tool in metabolic research, triggering a cascade of signaling events that shift cellular metabolism from anabolic to catabolic processes. However, the effects of AICAR are not limited to AMPK-dependent pathways, with a growing body of evidence highlighting significant AMPK-independent activities, particularly concerning nucleotide metabolism.^{[1][2]} This guide provides an objective comparison of AICAR's interaction with key signaling pathways, its performance against other common AMPK activators, and detailed experimental methodologies for its study.

Core Mechanism of Action: AICAR and AMPK Activation

AICAR enters the cell via adenosine transporters and is phosphorylated by adenosine kinase to its active form, **5-aminoimidazole-4-carboxamide** ribonucleotide (ZMP).^{[1][3]} ZMP mimics the effects of AMP, activating AMPK through allosteric activation and by promoting phosphorylation of Threonine 172 on the AMPK α -catalytic subunit by upstream kinases like Liver Kinase B1 (LKB1).^[1] Activated AMPK then phosphorylates a multitude of downstream targets to restore cellular energy balance.



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References

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